

MDL-29951: Comprehensive Disposal and Safety Protocol

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **MDL-29951** (CAS No. 130798-51-5). The following procedures are designed to ensure the safe handling and compliant disposal of this compound, minimizing risks to personnel and the environment. Adherence to these guidelines is critical for maintaining a safe laboratory setting.

Essential Compound Information

MDL-29951 is a research chemical identified as 2-Carboxy-4,6-dichloro-1H-indole-3-propanoic acid. It functions as a novel antagonist for the glycine site of the NMDA receptor and as an agonist for the G protein-coupled receptor GPR17.[1][2][3] As with any active pharmacological agent, it must be handled with care, and all waste must be considered hazardous until confirmed otherwise by your institution's safety personnel.

Quantitative and Physical Data

All personnel handling **MDL-29951** should be familiar with its physical and chemical properties to ensure safe handling and storage.



Property	Value	Source
CAS Number	130798-51-5	
Molecular Formula	C12H9Cl2NO4	[1]
Molecular Weight	302.11 g/mol	[1]
Appearance	White to off-white powder	[2]
Purity	≥98%	[1][2]
Solubility	10 mM in DMSO	[2]
Storage Temperature	-20°C	[2]

Personal Protective Equipment (PPE) Protocol

Before handling **MDL-29951** in any form (pure compound, solutions, or contaminated materials), the following PPE is mandatory:

- Eye Protection: Use chemical safety goggles or glasses that meet appropriate government standards.
- Hand Protection: Wear chemically compatible, disposable gloves (e.g., nitrile). Inspect gloves prior to use.
- Body Protection: A standard laboratory coat is required. Ensure it is fully buttoned.
- Respiratory Protection: For operations that may generate dust or aerosols, use a NIOSHapproved respirator.

Step-by-Step Disposal Protocol

The primary directive for the disposal of **MDL-29951** is to offer the material to a licensed, professional waste disposal company. Do not attempt to dispose of this chemical via standard trash or sewer systems.[4] The following steps provide a detailed workflow for compliant disposal within a laboratory environment.

Step 1: Waste Identification and Classification



A laboratory chemical is considered waste once it is no longer intended for use.[5] All forms of **MDL-29951** waste must be classified as hazardous chemical waste. This includes:

- Unused or expired pure MDL-29951 powder.
- Solutions containing MDL-29951.
- Contaminated materials (e.g., pipette tips, vials, gloves, bench paper).
- Rinsate from triple-rinsing empty containers that held the pure compound. [5][6]

Step 2: Waste Segregation and Container Selection

Proper segregation prevents dangerous chemical reactions.

- Incompatible Materials: Keep MDL-29951 waste separate from strong oxidizing agents.
- Container Choice: Use only containers that are in good condition and chemically compatible with the waste. Ensure the container has a secure, leak-proof closure.[4][5]
- Container Status: Keep waste containers closed at all times except when adding waste.[5][6]

Step 3: Hazardous Waste Labeling

Proper labeling is a critical regulatory requirement.[7][8]

- Immediate Labeling: Affix a hazardous waste label to the container as soon as the first particle of waste is added.[6][7]
- Required Information: The label must, at a minimum, include:
 - The words "Hazardous Waste".[5][7][8]
 - The full chemical name: "MDL-29951 (2-Carboxy-4,6-dichloro-1H-indole-3-propanoic acid)". Do not use abbreviations.[5]
 - The accumulation start date.[9]
 - An indication of the material's hazards (e.g., Toxic).[10]



Generator's name and laboratory information.[8]

Step 4: Accumulation and Storage

- Point of Generation: Waste must be accumulated at or near the point of generation, under the control of laboratory personnel.[4]
- Secondary Containment: Store waste containers in a designated, well-ventilated area within secondary containment (such as a chemical-resistant tray) to contain potential leaks.[5][11]

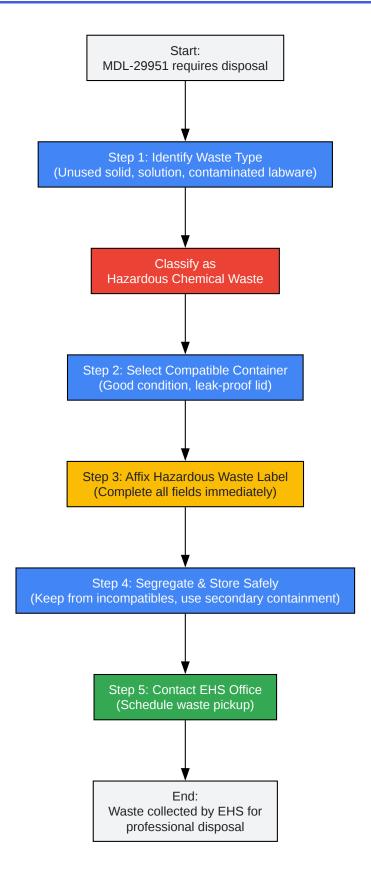
Step 5: Arranging for Professional Disposal

- Contact EHS: Notify your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
- Provide Information: Be prepared to provide the EHS team with all information from the hazardous waste label.
- Follow Institutional Procedures: Your EHS office will manage the final transfer of the waste to a licensed professional disposal company, ensuring compliance with all federal, state, and local regulations.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational process for the proper disposal of **MDL-29951**.





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Caption: Workflow for the compliant disposal of MDL-29951 waste.



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